

# Structure and nomenclature of 2,3-Dichlorobenzoyl chloride

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## Compound of Interest

Compound Name: 2,3-Dichlorobenzoyl chloride

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An In-Depth Technical Guide to **2,3-Dichlorobenzoyl Chloride** For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2,3-Dichlorobenzoyl chloride**, a key chemical intermediate in organic synthesis. It covers the compound's fundamental structure, nomenclature, physicochemical properties, synthesis protocols, and significant reactions, with a focus on its application in the pharmaceutical industry.

## Structure and Nomenclature

**2,3-Dichlorobenzoyl chloride** is an acyl chloride derivative of benzoic acid, featuring two chlorine atoms substituted on the aromatic ring at positions 2 and 3. The presence of the reactive acyl chloride group makes it a valuable reagent for introducing the 2,3-dichlorobenzoyl moiety into various molecules.

**Molecular Identifiers** The compound is identified by several standard chemical registry numbers and notations.

Identifier	Value
IUPAC Name	2,3-dichlorobenzoyl chloride[1]
CAS Number	2905-60-4[1][2]
Molecular Formula	C <sub>7</sub> H <sub>3</sub> Cl <sub>2</sub> O[2][3][4]
Molecular Weight	209.46 g/mol [2][3][4]
InChI Key	YBONBWJSFMTXLE-UHFFFAOYSA-N[1]
SMILES	<chem>C1=CC(=C(C(=C1)Cl)Cl)C(=O)Cl</chem> [1]
Synonyms	Benzoyl chloride, 2,3-dichloro-; 2,3-Dichlorobenzoylchloride[1][4]

Below is a diagram representing the chemical structure of **2,3-Dichlorobenzoyl chloride**.

Caption: Chemical structure of **2,3-Dichlorobenzoyl chloride**.

## Physicochemical Properties

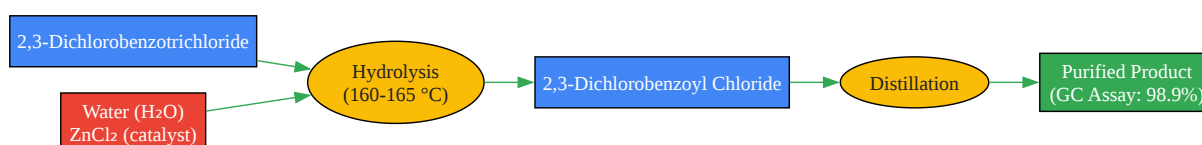
**2,3-Dichlorobenzoyl chloride** is typically a white or light brown solid at room temperature.[1] Its key physical and chemical properties are summarized in the table below.

Property	Value
Physical State	White or light brown solid[1]
Melting Point	29-32 °C[1][5]
Boiling Point	257.2 ± 20.0 °C at 760 mmHg[5] 140 °C at 14 mmHg[6]
Density	1.5 ± 0.1 g/cm <sup>3</sup> [5]
Flash Point	105.9 ± 22.3 °C[5]
Solubility	Soluble in toluene[6]

## Synthesis of 2,3-Dichlorobenzoyl Chloride

Several synthetic routes are employed for the preparation of **2,3-Dichlorobenzoyl chloride**. A common and industrially significant method involves the hydrolysis of 2,3-dichlorobenzotrichloride. An alternative method is the reaction of 2,3-dichlorobenzoic acid with a chlorinating agent like thionyl chloride.<sup>[2][7]</sup>

The workflow for synthesis via hydrolysis of 2,3-dichlorobenzotrichloride is illustrated below.



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Caption: Synthesis workflow for **2,3-Dichlorobenzoyl chloride**.

## Experimental Protocol: Synthesis from 2,3-Dichlorobenzotrichloride

This protocol is based on a documented industrial synthesis method.<sup>[8]</sup>

Materials:

- 2,3-Dichlorobenzotrichloride (366.5 g, 96.0% assay, 1.33 moles)
- Zinc chloride (ZnCl<sub>2</sub>) (1 g)
- Water (24.0 g)

Procedure:

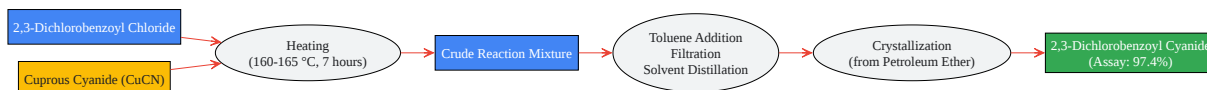
- A suitable reactor is charged with 366.5 g of 2,3-dichlorobenzotrichloride and 1 g of zinc chloride.<sup>[8]</sup>

- The mixture is heated to a temperature range of 160-165 °C.[8]
- While maintaining the temperature, 24.0 g of water is added dropwise over a period of 1 hour.[8]
- Upon completion of the addition, the crude product is purified by distillation.[8]
- The final product, **2,3-dichlorobenzoyl chloride**, is collected, yielding 247.9 g with a purity of 98.9% as determined by GC analysis (Yield: 88.0%).[8]

## Key Reactions and Applications

**2,3-Dichlorobenzoyl chloride** is a crucial intermediate in the synthesis of pharmaceuticals, most notably the anti-epileptic drug Lamotrigine.[8][9] The primary reaction involves its conversion to 2,3-dichlorobenzoyl cyanide, a direct precursor to Lamotrigine.[7][10]

The reaction pathway for the synthesis of the key intermediate, 2,3-dichlorobenzoyl cyanide, is shown below.



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Caption: Synthesis of 2,3-Dichlorobenzoyl cyanide.

## Experimental Protocol: Synthesis of 2,3-Dichlorobenzoyl Cyanide

This protocol details the conversion of **2,3-Dichlorobenzoyl chloride** to its corresponding cyanide.[8]

Materials:

- **2,3-Dichlorobenzoyl chloride** (350.0 g, 1.67 moles)
- Cuprous cyanide (200.0 g)
- Toluene (1200 ml)
- Petroleum ether

#### Procedure:

- A reactor is loaded with 350.0 g of **2,3-dichlorobenzoyl chloride** and 200.0 g of cuprous cyanide.[8]
- The reaction mixture is heated to 160-165 °C and stirred at this temperature for 7 hours.[8]
- After the reaction period, the mixture is cooled to 85 °C, and 1200 ml of toluene is added.[8]
- The mixture is stirred for 1 hour at 60 °C and then cooled to 15 °C.[8]
- Inorganic salts are removed by filtration.[8]
- Toluene is distilled from the filtrate at 55 °C under reduced pressure.[8]
- The crude product is crystallized from petroleum ether to yield 323.3 g of 2,3-dichlorobenzoyl cyanide with an assay of 97.4% (Yield: 94.2%).[7]

## Safety and Handling

**2,3-Dichlorobenzoyl chloride** is a hazardous chemical that requires careful handling. It is classified as corrosive and can cause severe skin burns and eye damage.[1] It is also harmful if swallowed and is very toxic to aquatic life.[1] Appropriate personal protective equipment (PPE), including gloves, goggles, and protective clothing, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. Store in a corrosive-resistant container in a dry, dark place.[11]

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